

Introduction to Heterophyllin B cyclic peptide from Pseudostellaria

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Compound of Interest

Compound Name: *Heterophyllin A*

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An In-depth Technical Guide to Heterophyllin B: A Cyclic Peptide from Pseudostellaria heterophylla

Introduction

Heterophyllin B (HB) is a naturally occurring cyclic octapeptide isolated from the tuberous roots of Pseudostellaria heterophylla (Miq.) Pax, a plant widely used in traditional Chinese medicine.[1][2][3] As one of the characteristic chemical components of the plant, Heterophyllin B is utilized as a quality control index for Pseudostellariae Radix in the Chinese Pharmacopoeia.[1][4][5] Structurally, it is composed of eight L-amino acids forming a single ring through peptide bonds.[1] The core peptide sequence has been identified as Isoleucine-Phenylalanine-Glycine-Glycine-Leucine-Proline-Proline-Proline (IFGGLPPP).[1][6][7]

Emerging research has highlighted the diverse and potent biological activities of Heterophyllin B, positioning it as a promising candidate for therapeutic development. Its attributed bioactivities include anti-inflammatory, anticancer, immunomodulatory, antioxidant, and neuroprotective effects.[8][9][10][11] This guide provides a comprehensive overview of Heterophyllin B, focusing on its physicochemical properties, biosynthesis, mechanisms of action, and the experimental protocols used for its characterization.

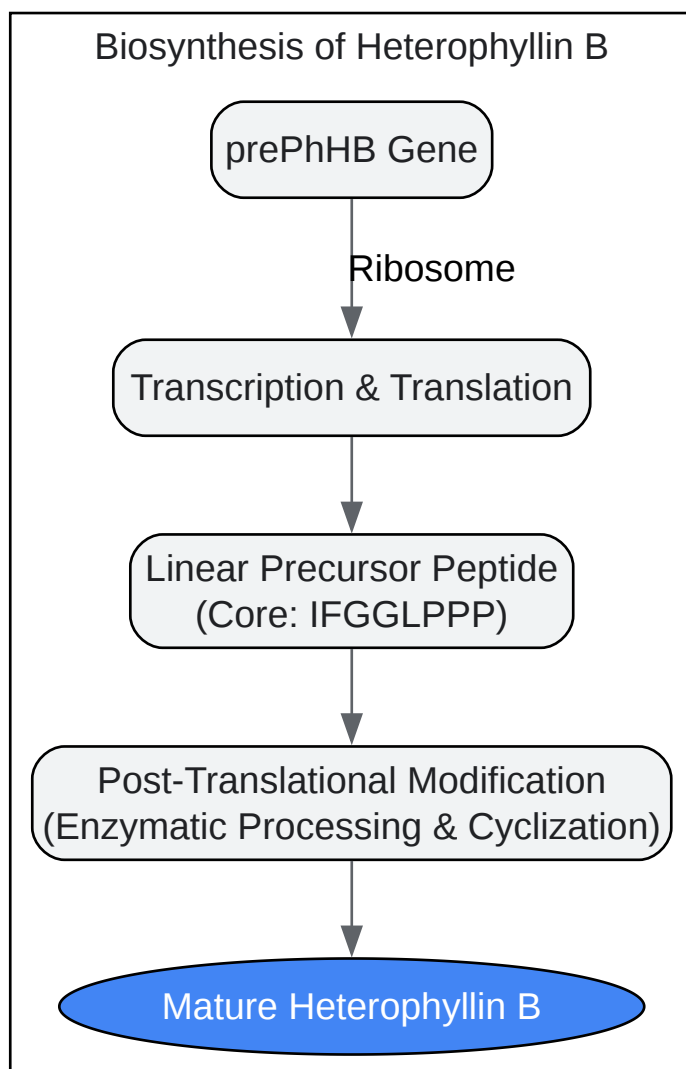
Physicochemical Properties

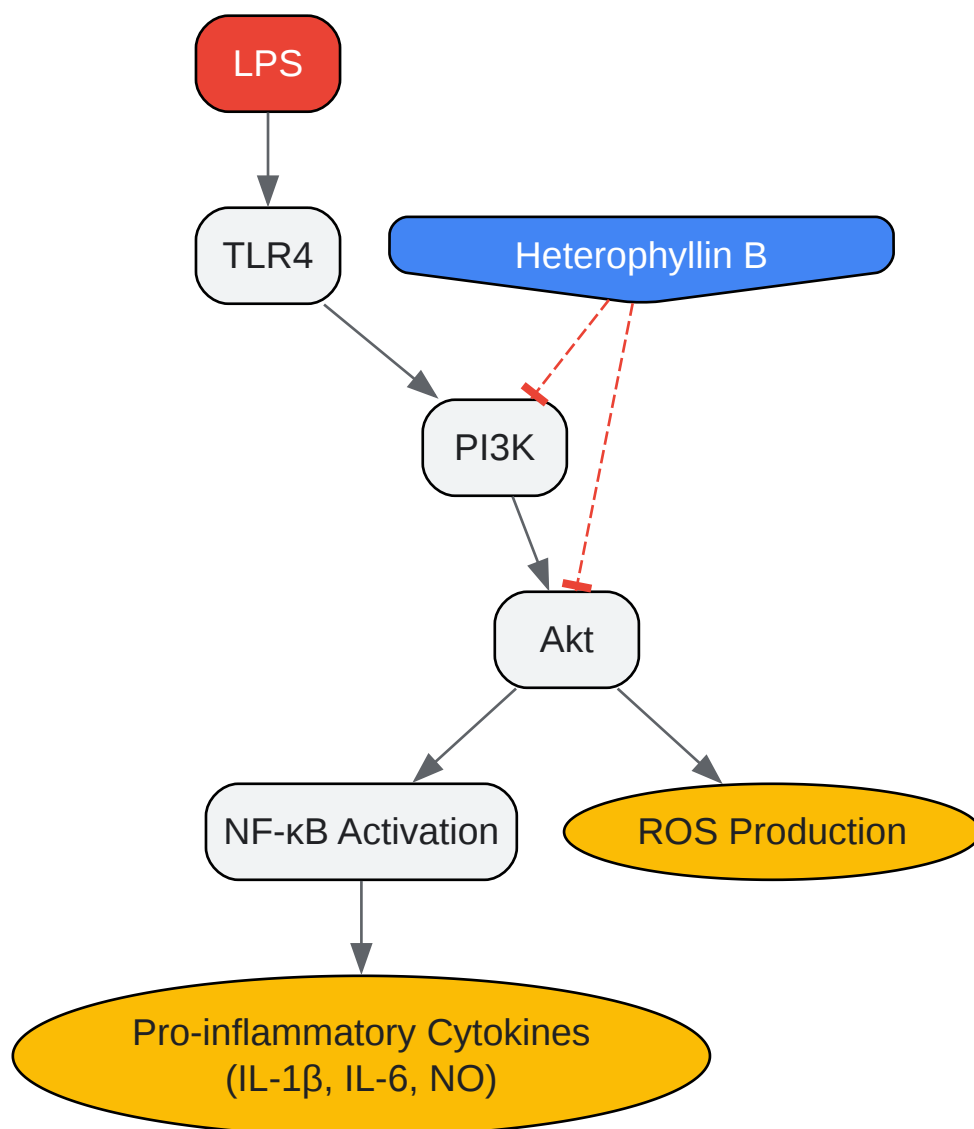
Heterophyllin B's cyclic structure contributes to its high stability and bioactivity compared to linear peptides.[3][12][13] Key chemical and physical properties are summarized below.

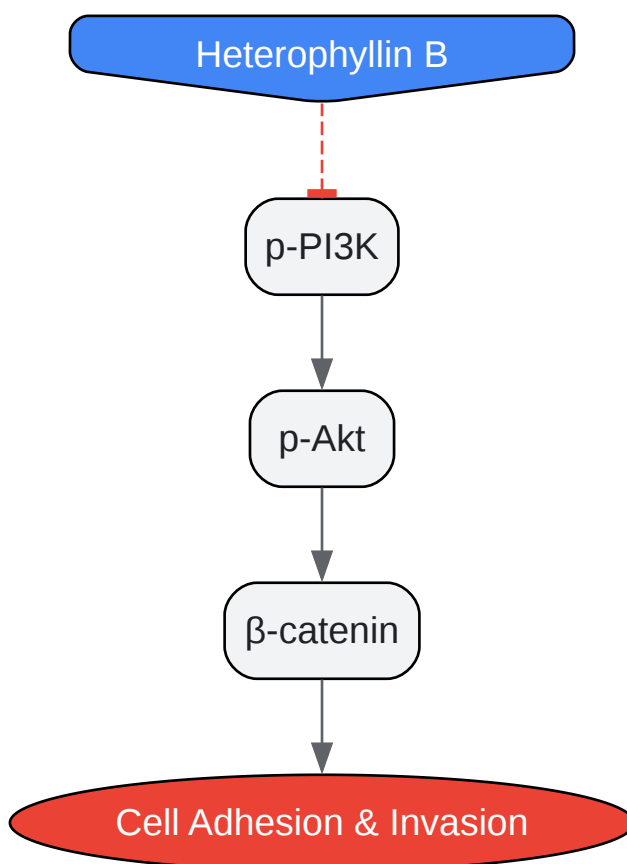
Property	Value	Reference
Molecular Formula	C40H58N8O8	[14]
Molecular Weight	778.9 g/mol	[14]
Monoisotopic Mass	778.43776084 Da	[14]
CAS Number	145459-19-4	[14]
IUPAC Name	cyclo[glycyl-glycyl-L-leucyl-L-prolyl-L-prolyl-L-prolyl-L-isoleucyl-L-phenylalanyl]	[14]
Source	Pseudostellaria heterophylla	[1][14]
Peptide Type	Cyclic Octapeptide (Caryophyllaceae-like)	[1]

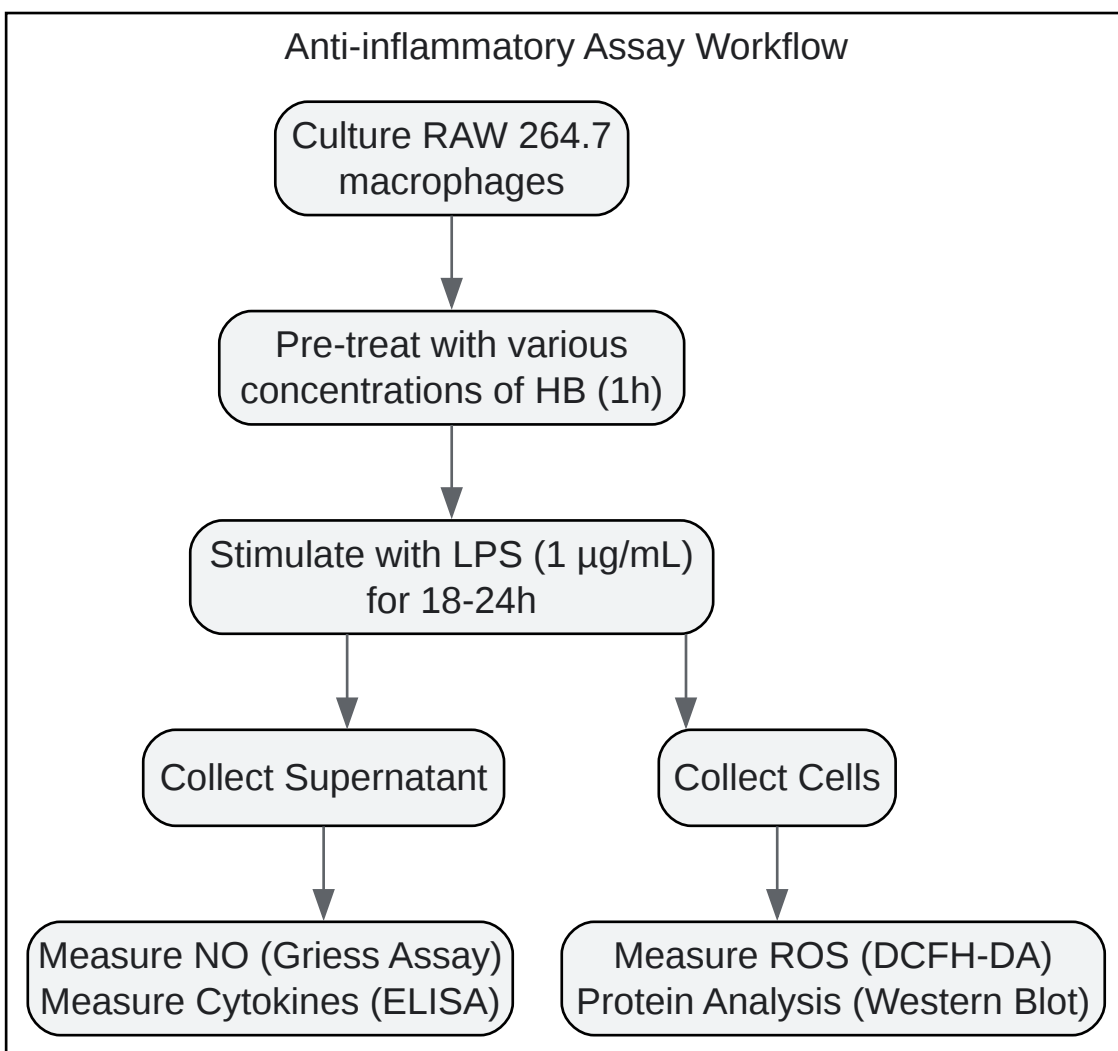
Biosynthesis

Heterophyllin B is not synthesized by non-ribosomal peptide synthetases (NRPSs). Instead, it is a Ribosomally synthesized and Post-translationally Modified Peptide (RiPP).[1][6][7] Its biosynthesis originates from a precursor gene, prePhHB, which encodes a linear precursor peptide.[1][6][7][15] This precursor undergoes enzymatic processing and cyclization to form the mature Heterophyllin B. The expression of the prePhHB gene has been shown to be positively correlated with the accumulation of Heterophyllin B in *P. heterophylla*. [1][7]









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